

# 3-(Methylthio)aniline: A Versatile Building Block in Modern Organic Synthesis

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## Compound of Interest

Compound Name: 3-(Methylthio)aniline

Cat. No.: B157570

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## Introduction

**3-(Methylthio)aniline**, a substituted aniline bearing a methylthio group at the meta position, has emerged as a valuable and versatile building block in organic synthesis. Its unique electronic properties, arising from the interplay between the electron-donating amino group and the sulfur-containing moiety, impart distinct reactivity that has been exploited in the synthesis of a diverse array of molecules with significant applications in medicinal chemistry, materials science, and dye chemistry. This technical guide provides a comprehensive overview of the core properties, key synthetic transformations, and notable applications of **3-(methylthio)aniline**, with a focus on its utility in the development of biologically active compounds.

## Physicochemical and Spectroscopic Properties

**3-(Methylthio)aniline** is a clear, dark brown liquid at room temperature.<sup>[1]</sup> Its fundamental properties are summarized in the table below, providing essential data for its handling, characterization, and use in synthetic protocols.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>9</sub> NS	<a href="#">[2]</a>
Molecular Weight	139.22 g/mol	<a href="#">[2]</a>
CAS Number	1783-81-9	<a href="#">[3]</a>
Boiling Point	163-165 °C at 16 mmHg	<a href="#">[3]</a>
Density	1.13 g/mL at 25 °C	<a href="#">[3]</a>
Refractive Index (n <sub>20/D</sub> )	1.637	<a href="#">[3]</a>
UV max (in inert atmosphere)	226 nm, 300 nm	<a href="#">[2]</a>

#### Spectroscopic Data:

The structural integrity of **3-(methylthio)aniline** and its derivatives is routinely confirmed using standard spectroscopic techniques.

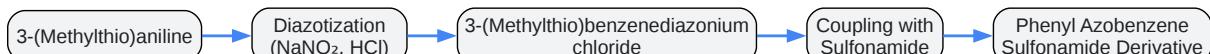
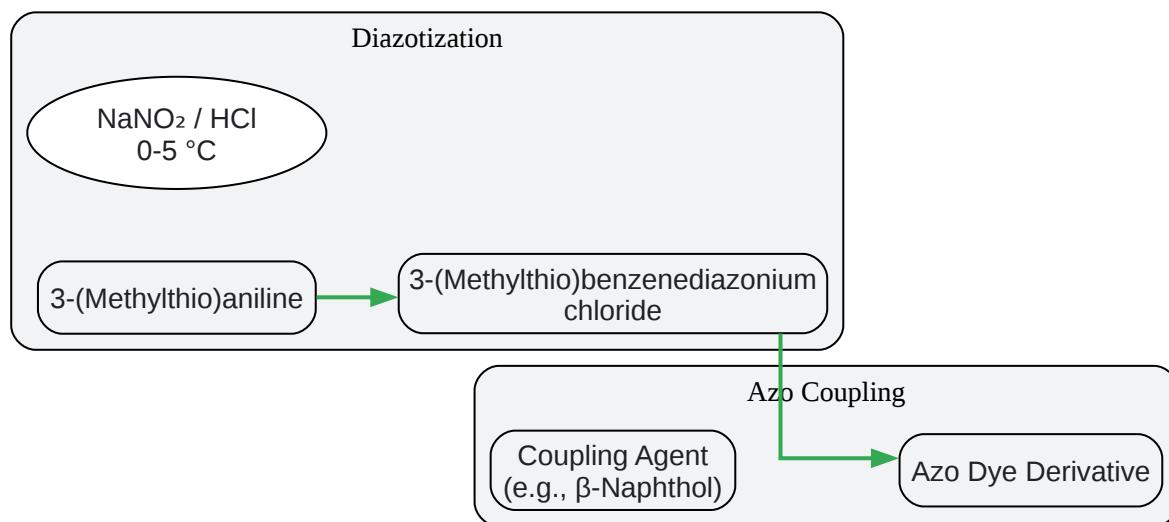
- <sup>1</sup>H NMR (CDCl<sub>3</sub>): The proton NMR spectrum of **3-(methylthio)aniline** typically shows signals for the aromatic protons in the range of δ 6.5-7.2 ppm, a singlet for the methylthio protons around δ 2.4 ppm, and a broad singlet for the amine protons.[\[4\]](#)
- <sup>13</sup>C NMR: The carbon NMR spectrum provides characteristic signals for the aromatic carbons and the methyl carbon of the methylthio group.[\[5\]](#)
- IR Spectroscopy: The infrared spectrum displays characteristic absorption bands for N-H stretching of the primary amine (around 3300-3500 cm<sup>-1</sup>), C-H stretching of the aromatic ring and methyl group, and C-S stretching.
- Mass Spectrometry: The mass spectrum shows a molecular ion peak corresponding to the molecular weight of the compound.[\[6\]](#)

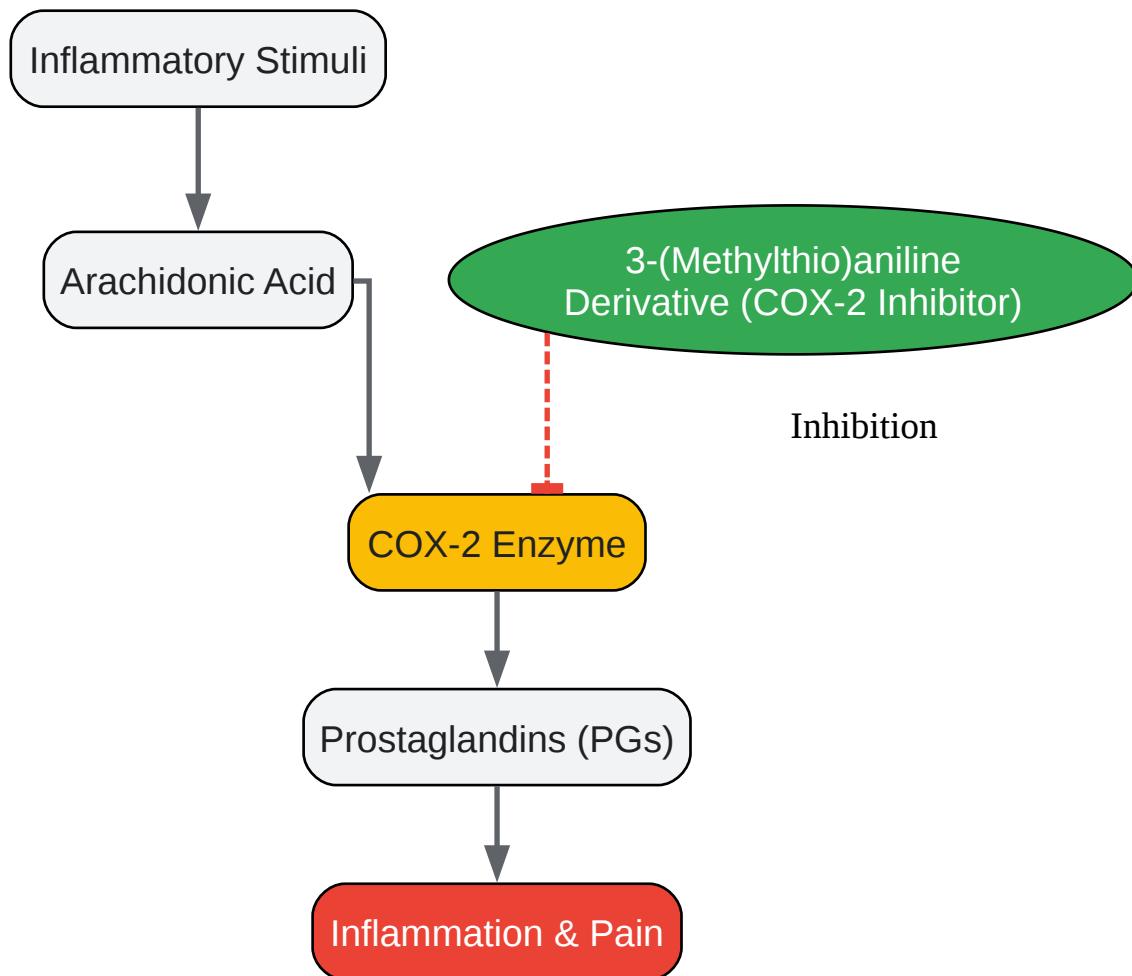
## Key Synthetic Transformations

The synthetic utility of **3-(methylthio)aniline** stems from the reactivity of its two primary functional groups: the aromatic amine and the methylthio group.

## Diazotization and Azo Coupling Reactions

The primary amino group of **3-(methylthio)aniline** can be readily converted to a diazonium salt, which serves as a versatile intermediate for the synthesis of a wide range of derivatives. A prominent application is in the synthesis of azo dyes.





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